

physicochemical properties of 2,2-Difluorobenzo[d]dioxol-5-amine

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Compound of Interest

Compound Name: 2,2-Difluorobenzo[d][1,3]dioxol-5-amine

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An In-Depth Technical Guide to the Physicochemical Properties of 2,2-Difluorobenzo[d]dioxol-5-amine

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of 2,2-Difluorobenzo[d]dioxol-5-amine, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Physicochemical Properties

2,2-Difluorobenzo[d]dioxol-5-amine, with the CAS number 1544-85-0, is a fluorinated aromatic amine.^[1] Its physicochemical properties are summarized in the table below, providing a clear comparison of its key characteristics.

Property	Value	Source(s)
Molecular Formula	C7H5F2NO2	[1]
Molecular Weight	173.12 g/mol	
Appearance	Clear, colorless to brown liquid	
Boiling Point	95-97°C @ 12 mmHg; 259.6°C @ 760 mmHg	
Density	1.51 ± 0.1 g/cm ³ (Predicted)	
Solubility	Not miscible or difficult to mix in water	
pKa	4.18 ± 0.40 (Predicted)	
Refractive Index	1.498	
InChI	1S/C7H5F2NO2/c8-7(9)11-5-2-1-4(10)3-6(5)12-7/h1-3H,10H2	
InChIKey	CVYQRDKVWVBOFP-UHFFFAOYSA-N	
SMILES	<chem>NC1=CC2=C(OC(F)(F)O2)C=C1</chem>	[1]
Storage Conditions	Keep in a dark place, sealed in dry, at 2-8°C or inert atmosphere at room temperature.	

Experimental Protocols

Synthesis of 2,2-Difluorobenzo[d]dioxol-5-amine

While detailed, step-by-step experimental protocols for the synthesis of 2,2-Difluorobenzo[d]dioxol-5-amine are proprietary to manufacturers, a general synthetic route can be outlined. The synthesis typically involves the nitration of 2,2-difluoro-1,3-benzodioxole followed by the reduction of the resulting nitro group to an amine.

A generalized workflow for this synthesis is depicted below.



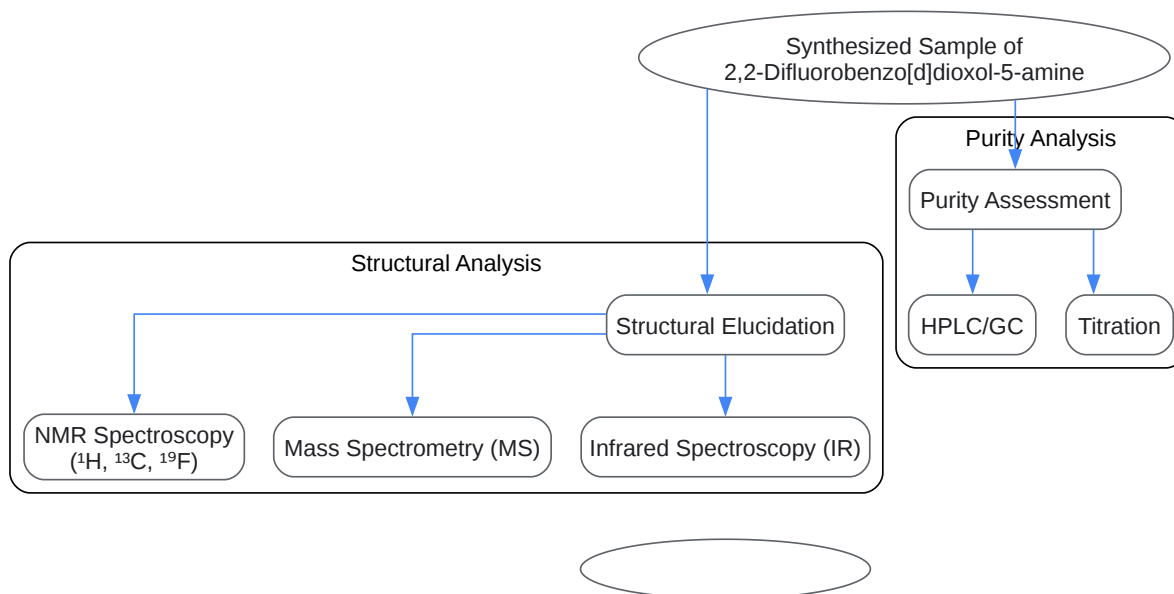
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A generalized synthetic workflow for 2,2-Difluorobenzo[d]dioxol-5-amine.

Analytical Characterization

To ensure the identity and purity of 2,2-Difluorobenzo[d]dioxol-5-amine, a series of analytical tests are typically performed. These methods provide qualitative and quantitative data about the compound's structure and purity.

The general workflow for the analytical characterization is outlined in the following diagram.



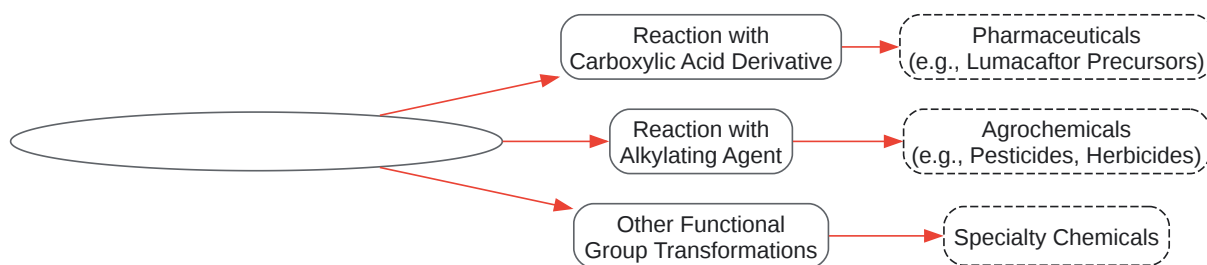
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A typical workflow for the analytical characterization of the compound.

Applications in Synthesis

2,2-Difluorobenzo[d]dioxol-5-amine is a valuable building block in organic synthesis. It serves as a key intermediate in the production of pharmaceuticals, agrochemicals, and other specialty chemicals.[2] For instance, it is a precursor in the synthesis of more complex molecules, such as Lumacaftor, a drug used to treat cystic fibrosis.[3]

The role of 2,2-Difluorobenzo[d]dioxol-5-amine as a chemical intermediate is illustrated below.

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The role of 2,2-Difluorobenzo[d]dioxol-5-amine as a versatile chemical intermediate.

Safety Information

2,2-Difluorobenzo[d]dioxol-5-amine is classified as harmful and an irritant. It is harmful if swallowed, inhaled, or in contact with skin. It can also cause irritation to the eyes, respiratory system, and skin. The GHS hazard statements associated with this compound are H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), and H412 (Harmful to aquatic life with long-lasting effects). Recommended precautionary statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). Appropriate personal protective equipment (PPE), including gloves, safety glasses,

and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood.

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